

An In-depth Technical Guide to N-(3-methoxy-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-methoxy-2-methylphenyl)acetamide

CAS No.: 50868-74-1

Cat. No.: B113478

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-(3-methoxy-2-methylphenyl)acetamide**, a substituted aromatic amide of interest in chemical synthesis and potential pharmaceutical applications. This document will detail its chemical properties, a validated synthesis protocol, analytical characterization methods, and a discussion of its structural context, providing a foundational resource for researchers.

Core Molecular Attributes

N-(3-methoxy-2-methylphenyl)acetamide is a derivative of acetamide and 3-methoxy-2-methylaniline. Its core structure consists of an acetamide group linked to a phenyl ring, which is substituted with both a methoxy and a methyl group at the 3- and 2-positions, respectively.

Chemical Structure and Properties

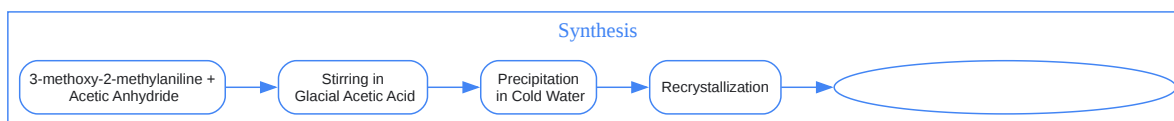
The fundamental properties of **N-(3-methoxy-2-methylphenyl)acetamide** are summarized in the table below. The molecular weight is a critical parameter for any experimental work, directly

impacting reagent stoichiometry and analytical interpretations.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	Calculated
Molecular Weight	179.22 g/mol	[1]
IUPAC Name	N-(3-methoxy-2-methylphenyl)acetamide	

The molecular weight is derived from its chemical formula, C₁₀H₁₃NO₂, which is consistent for all isomers with this formula, including the 4-methoxy-2-methylphenyl isomer[1].

Diagram of the Molecular Structure:



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Sources

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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